

What are the physicochemical properties of 4-Bromo-2-chloro-D-phenylalanine?

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-D-phenylalanine

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Physicochemical Properties of 4-Bromo-D-phenylalanine: A Technical Guide

Disclaimer: Information regarding the specific compound **4-Bromo-2-chloro-D-phenylalanine** is not readily available in public literature and databases. This guide therefore details the physicochemical properties of the closely related and well-documented compound, 4-Bromo-D-phenylalanine. Researchers and drug development professionals can use this information as a foundational reference, extrapolating potential characteristics for the di-substituted analogue with caution.

This technical guide provides a comprehensive overview of the known physicochemical properties of 4-Bromo-D-phenylalanine, an unnatural amino acid derivative utilized in biochemical research and pharmaceutical development. Its incorporation into peptides and proteins allows for the exploration of enzyme inhibition, receptor binding, and the modification of protein structure and function.

Core Physicochemical Data

The fundamental physicochemical identifiers and properties of 4-Bromo-D-phenylalanine are summarized below. This data is crucial for its application in experimental settings, including dosage calculations, solvent selection, and analytical characterization.

Identifier	Value	Source
IUPAC Name	2-amino-3-(4-bromophenyl)propanoic acid	[1]
CAS Number	62561-74-4	[2] [3]
Molecular Formula	C9H10BrNO2	[2] [3]
SMILES Notation	C1=CC(=CC=C1CC(C(=O)O)N)Br	[1]
InChI Key	PEMUHKUIQHFMTH-UHFFFAOYSA-N	[1] [4]

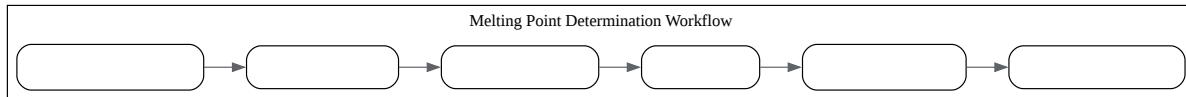
Property	Value	Source
Molecular Weight	244.1 g/mol	[2] [5]
Appearance	White to off-white powder	[2]
Melting Point	216 - 222 °C	[2]
Purity	≥ 99.9% (Chiral HPLC)	[2]
Storage Conditions	0-8°C	[2] [5]

Experimental Protocols

The determination of the physicochemical properties of amino acid derivatives like 4-Bromo-D-phenylalanine involves a suite of standard analytical techniques. While specific experimental reports for this compound are not detailed in the provided search results, the following are representative methodologies.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.



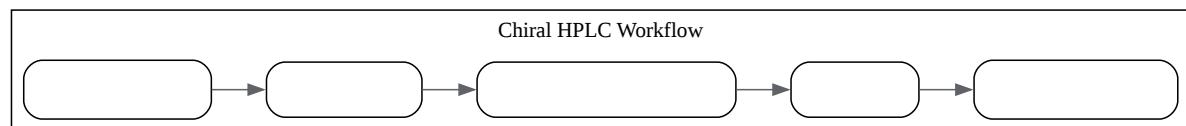
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Melting Point Determination Workflow

A small, finely powdered sample of the amino acid is packed into a capillary tube and placed in a calibrated melting point apparatus. The temperature is ramped up slowly, and the range from which the substance first begins to melt to when it becomes completely liquid is recorded as the melting point. A narrow melting range typically signifies high purity.

Chiral Purity by High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is essential for separating enantiomers and determining the enantiomeric excess of a chiral compound like 4-Bromo-D-phenylalanine.



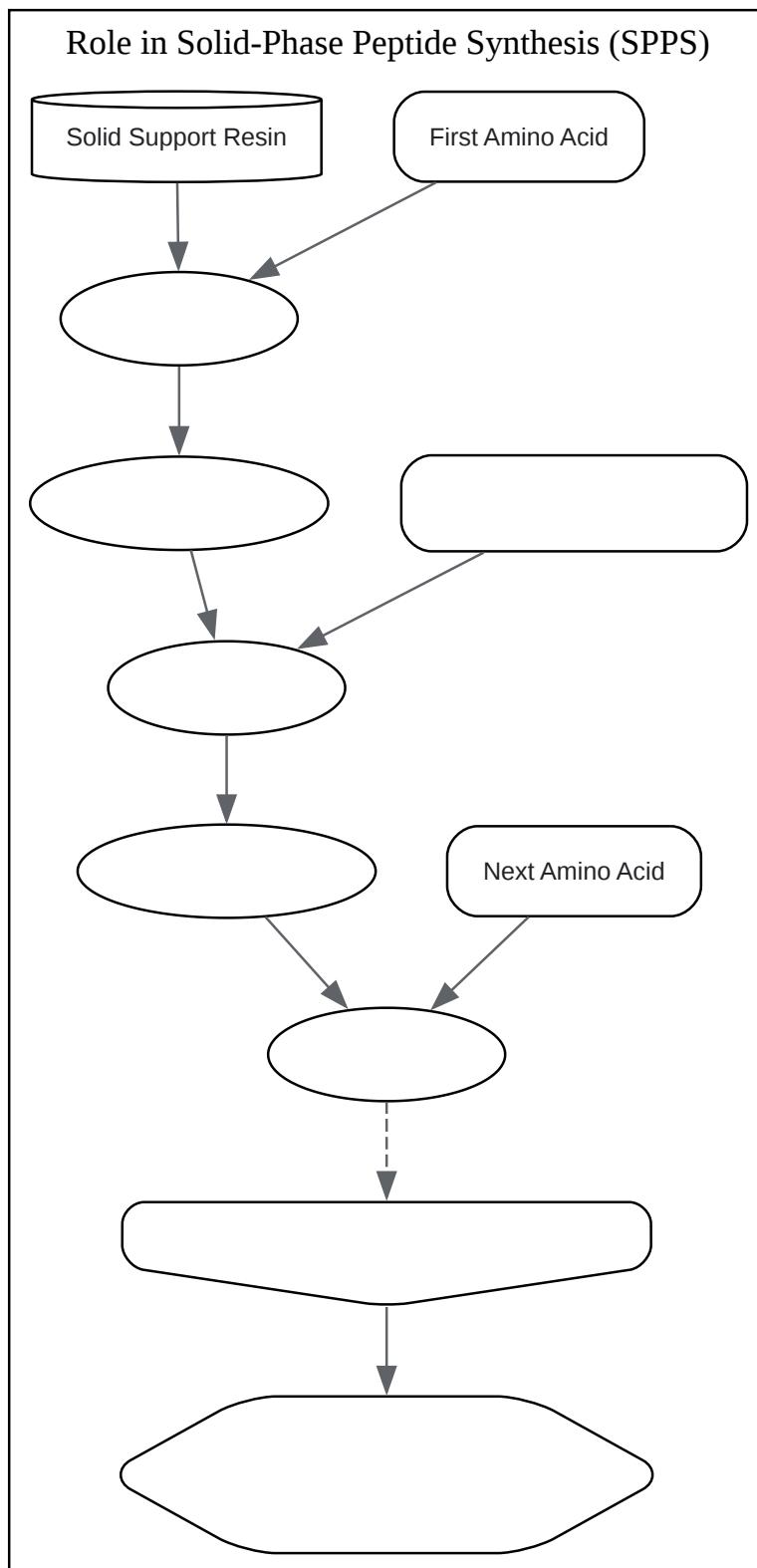
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Chiral HPLC Workflow for Purity Analysis

A solution of the sample is injected into an HPLC system equipped with a chiral stationary phase column. The different enantiomers interact differently with the chiral column, leading to their separation. A detector, typically UV, measures the concentration of each eluting enantiomer, and the relative peak areas are used to calculate the chiral purity.

Role in Peptide Synthesis

4-Bromo-D-phenylalanine is a valuable building block in solid-phase peptide synthesis (SPPS), where it is incorporated into a growing peptide chain to create novel peptides with modified properties. The bromine atom can serve as a handle for further chemical modifications or influence biological activity.



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Incorporation of 4-Bromo-D-phenylalanine in SPPS

This diagram illustrates the cyclical nature of SPPS, highlighting the step where 4-Bromo-D-phenylalanine, typically with a temporary protecting group like Fmoc, is coupled to the growing peptide chain anchored to a solid resin. Repetitive cycles of deprotection and coupling allow for the assembly of a custom peptide sequence. The final step involves cleaving the completed peptide from the solid support.

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